

Physical and chemical properties of 6-Chloro-2-naphthol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Chloro-2-naphthol

Cat. No.: B1361063

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An In-depth Technical Guide to **6-Chloro-2-naphthol**

Introduction

6-Chloro-2-naphthol, with the CAS number 40604-49-7, is a halogenated derivative of 2-naphthol. It serves as a valuable building block in organic synthesis and is of interest to researchers in medicinal chemistry and materials science.^{[1][2]} Its chemical structure consists of a naphthalene core with a hydroxyl group at the 2-position and a chlorine atom at the 6-position. This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and safety information, tailored for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

The physical and chemical properties of **6-Chloro-2-naphthol** are summarized in the tables below. This data is essential for its handling, application in reactions, and analytical characterization.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	$C_{10}H_7ClO$	[1][3][4]
Molecular Weight	178.61 - 178.62 g/mol	[1][3][4][5]
Appearance	Pale brown solid	[1][5]
Melting Point	116.5 °C	[1][5]
Boiling Point	254.41 °C (rough estimate)	[1][5]
Density	$1.333 \pm 0.06 \text{ g/cm}^3$ (20 °C, 760 Torr)	[1][5]
Solubility	Almost insoluble in water (0.093 g/L at 25 °C)	[3]
Storage Temperature	Room temperature, stored under nitrogen	[1][5]

Computed and Chemical Properties

Property	Value	Source(s)
pKa	9.31 ± 0.40 (Predicted)	[1][5]
XLogP3-AA	3.8	[4]
Topological Polar Surface Area	20.2 Å ²	[3][4]
Heavy Atom Count	12	[3]
Refractive Index	1.4575 (estimate)	[1][5]
Monoisotopic Mass	178.0185425 Da	[3][4]

Spectral Data

Spectral data is crucial for the structural elucidation and purity assessment of **6-Chloro-2-naphthol**. While the full spectra are not provided here, the availability of various spectral analyses has been documented.

- ¹H NMR: Proton Nuclear Magnetic Resonance data is available for **6-Chloro-2-naphthol** and its derivatives, which helps in determining the proton environment in the molecule.[6][7]
- ¹³C NMR: Carbon-13 Nuclear Magnetic Resonance data provides information about the carbon skeleton of the molecule.[8][9]
- IR Spectra: Infrared spectroscopy can be used to identify the functional groups present, such as the O-H and C-Cl bonds.[4]
- Mass Spectrometry (MS): Mass spectrometry data confirms the molecular weight and fragmentation pattern of the compound.[7]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **6-Chloro-2-naphthol** are outlined below.

Synthesis of 6-Chloro-2-naphthol

A common synthetic route to produce halo-substituted naphthols involves the halogenation of a naphthol precursor followed by reduction. While a direct protocol for **6-chloro-2-naphthol** is not detailed, a representative procedure can be adapted from the synthesis of 6-bromo-2-naphthol.[10][11]

Step 1: Dibromination of 2-Naphthol

- In a reaction vessel, dissolve 2-naphthol in glacial acetic acid.
- Slowly add a solution of bromine in glacial acetic acid to the 2-naphthol solution while maintaining a controlled temperature.
- After the addition is complete, allow the reaction to proceed for a specified time to yield 1,6-dibromo-2-naphthol.[11]

Step 2: Reduction to 6-Bromo-2-naphthol

- To the solution containing 1,6-dibromo-2-naphthol, add water and heat the mixture.

- Introduce a reducing agent, such as tin powder or iron powder, in portions.[10][11]
- Continue heating until the reduction is complete.
- Filter the hot solution to remove any unreacted metal.
- Cool the filtrate and precipitate the product by adding it to cold water.
- Collect the crude 6-bromo-2-naphthol by filtration.

A similar chlorination and reduction sequence would be expected to yield **6-chloro-2-naphthol**.

Purification Protocol

- The crude product can be washed with water to remove inorganic impurities.[10]
- Further purification can be achieved by recrystallization from a suitable solvent system, such as ethanol/water, to obtain a product of higher purity.[8]
- The purified product should be dried under vacuum at a moderate temperature.

Analytical Workflow

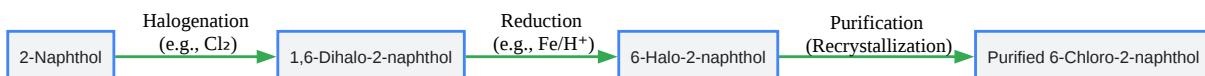
The purity and identity of **6-Chloro-2-naphthol** can be confirmed using modern analytical techniques.

- Sample Preparation: Prepare a dilute solution of the compound in a suitable solvent like methanol or acetonitrile.
- Chromatographic Separation: Inject the sample into a High-Performance Liquid Chromatography (HPLC) or Ultra-Performance Liquid Chromatography (UPLC) system equipped with a suitable column (e.g., C18) to separate the compound from any impurities. [7]
- Detection and Analysis: Use a UV detector to monitor the elution of the compound. For structural confirmation, a mass spectrometer (LC-MS) can be coupled to the chromatography system to obtain the mass-to-charge ratio of the analyte.[7]

- Data Interpretation: Analyze the resulting chromatogram and mass spectrum to determine the purity and confirm the identity of **6-Chloro-2-naphthol**.

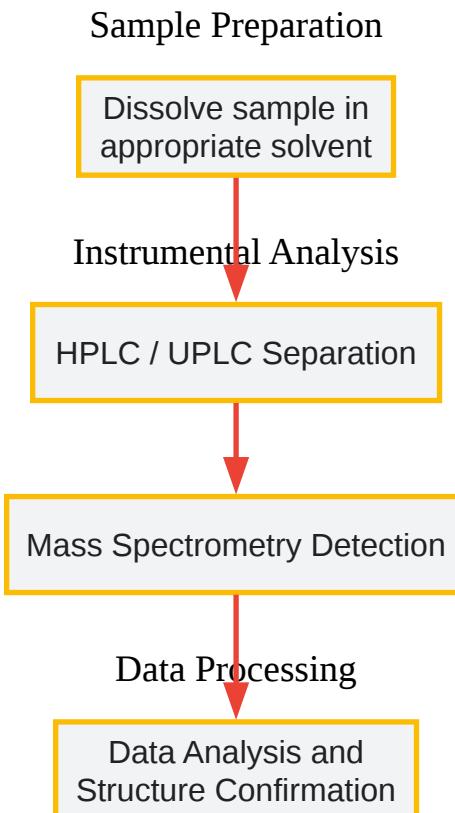
Mandatory Visualizations

The following diagrams illustrate the logical workflow for the synthesis and analysis of **6-Chloro-2-naphthol**.



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Caption: A logical workflow for the synthesis of **6-Chloro-2-naphthol**.



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Caption: A typical analytical workflow for **6-Chloro-2-naphthol**.

Safety and Handling

6-Chloro-2-naphthol is classified as a hazardous substance and should be handled with appropriate safety precautions.

Hazard Identification:

- GHS Classification: Acute toxicity (Oral, Category 4), Acute toxicity (Inhalation, Category 4), Serious eye damage (Category 1), Skin sensitization (Category 1), Short-term (acute) aquatic hazard (Category 1).
- Signal Word: Danger
- Hazard Statements:
 - H302 + H332: Harmful if swallowed or if inhaled.
 - H317: May cause an allergic skin reaction.
 - H318: Causes serious eye damage.
 - H400: Very toxic to aquatic life.

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, eye protection, and face protection.[\[12\]](#)[\[13\]](#)
- Handling: Avoid breathing dust.[\[12\]](#) Use only outdoors or in a well-ventilated area. Wash skin thoroughly after handling.[\[13\]](#) Do not eat, drink, or smoke when using this product.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[12\]](#)
- First Aid:

- Eyes: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[12]
- Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[12]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[12]
- Ingestion: Clean mouth with water and get medical attention.[12]

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- To cite this document: BenchChem. [Physical and chemical properties of 6-Chloro-2-naphthol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1361063#physical-and-chemical-properties-of-6-chloro-2-naphthol>

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